

Application Notes and Protocols for TPU-0037A in MRSA Research

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Compound of Interest

Compound Name: TPU-0037A

Cat. No.: B10788958

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TPU-0037A is a novel antibiotic identified as a congener of lydicamycin. It has demonstrated significant in vitro activity against Gram-positive bacteria, including clinically important methicillin-resistant *Staphylococcus aureus* (MRSA) strains. This document provides detailed application notes and standardized protocols for the investigation of **TPU-0037A** in MRSA research, facilitating further exploration of its therapeutic potential.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₄₆ H ₇₂ N ₄ O ₁₀
Molecular Weight	841.0 g/mol
Appearance	Colorless film
Solubility	Soluble in ethanol, methanol, DMF, and DMSO. Poor water solubility.
Storage	Store at -20°C for long-term stability.

In Vitro Antibacterial Activity

TPU-0037A exhibits selective and potent activity against a range of Gram-positive bacteria. The minimum inhibitory concentrations (MICs) from foundational studies are summarized below.

Bacterial Strain	MIC (µg/mL)
Staphylococcus aureus (MRSA)	1.56 - 12.5
Bacillus subtilis	1.56 - 12.5
Micrococcus luteus	1.56 - 12.5
Escherichia coli	>50
Proteus mirabilis	>50
Proteus vulgaris	>50
Pseudomonas aeruginosa	>50

Data derived from Furumai, T., et al. (2002).

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method to determine the MIC of **TPU-0037A** against MRSA, following general CLSI guidelines.

Materials:

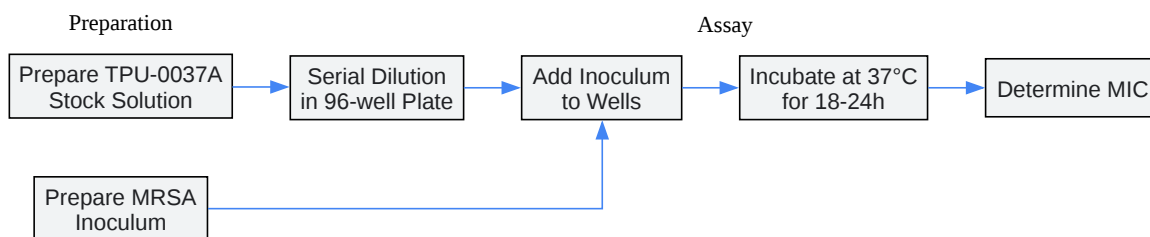
- **TPU-0037A**
- MRSA strain (e.g., ATCC 43300 or a clinical isolate)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates

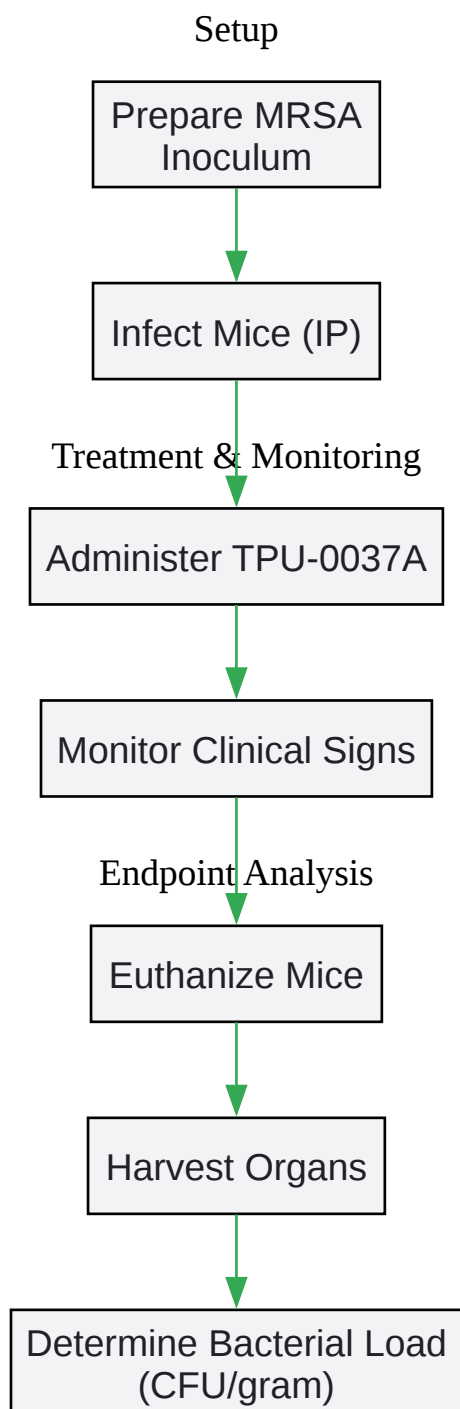
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Sterile saline (0.85% NaCl)
- Spectrophotometer
- Incubator (37°C)

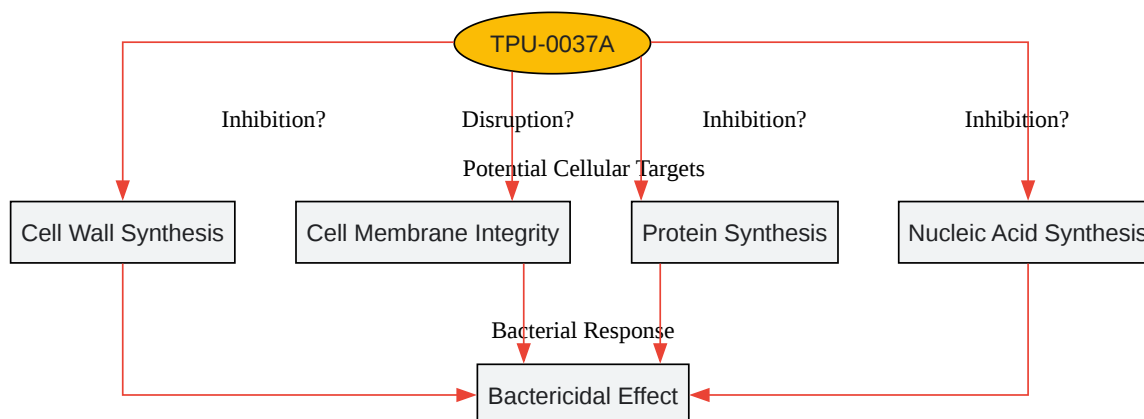
Procedure:

- Stock Solution Preparation: Prepare a 1 mg/mL stock solution of **TPU-0037A** in DMSO.
- Bacterial Inoculum Preparation:
 - From a fresh agar plate, select 3-5 colonies of the MRSA strain.
 - Suspend the colonies in sterile saline to match the turbidity of a 0.5 McFarland standard (approximately 1.5×10^8 CFU/mL).
 - Dilute this suspension 1:150 in CAMHB to achieve a final inoculum density of approximately 1×10^6 CFU/mL.
- Serial Dilution:
 - In a 96-well plate, perform a two-fold serial dilution of the **TPU-0037A** stock solution in CAMHB to achieve the desired concentration range (e.g., 64 µg/mL to 0.0625 µg/mL).
 - Ensure the final volume in each well is 50 µL.
- Inoculation:
 - Add 50 µL of the prepared bacterial inoculum to each well containing the serially diluted **TPU-0037A**, bringing the final volume to 100 µL and the final bacterial concentration to 5×10^5 CFU/mL.
 - Include a positive control well (inoculum without **TPU-0037A**) and a negative control well (broth only).

- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of **TPU-0037A** that completely inhibits visible growth of the MRSA strain.







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